

Application Notes and Protocols: Determination of BMS-564929 Dose-Response Curve

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Compound of Interest

Compound Name: BMS-564929

Cat. No.: B1667221

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Audience: Researchers, scientists, and drug development professionals.

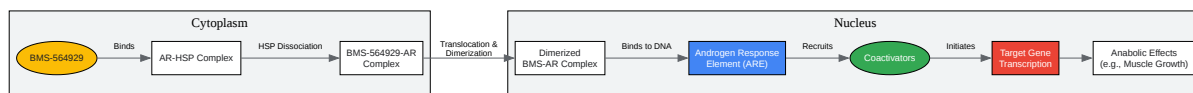
Objective: To provide a detailed methodology for determining the dose-response curve of **BMS-564929**, a selective androgen receptor modulator (SARM), in both in vitro and in vivo models. These protocols are intended to guide researchers in assessing the potency and efficacy of this compound.

Introduction

BMS-564929 is a potent and orally active nonsteroidal selective androgen receptor modulator (SARM) that has demonstrated significant anabolic effects on muscle with reduced androgenic effects on the prostate in preclinical studies.[1][2][3][4] It binds to the androgen receptor (AR) with high affinity, having a K_i of 2.11 nM.[5][6] As a SARM, **BMS-564929** is designed to provide the therapeutic benefits of androgens, such as increasing muscle mass and strength, while minimizing the undesirable side effects associated with traditional anabolic steroids.[1] This document outlines the protocols for determining the dose-response curve of **BMS-564929** to evaluate its potency (EC50/ED50) and efficacy.

Mechanism of Action

BMS-564929 functions as an agonist at the androgen receptor. Upon binding, it induces a conformational change in the receptor, leading to the recruitment of coactivator proteins and subsequent modulation of gene expression. This tissue-selective action is attributed to its unique interaction with the AR ligand-binding domain.[4]



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Figure 1: Simplified signaling pathway of **BMS-564929**.

Data Presentation

Quantitative data from the dose-response experiments should be summarized in the following tables for clear comparison and analysis.

Table 1: In Vitro Dose-Response Data for BMS-564929

Concentration (nM)	Replicate 1 (Response)	Replicate 2 (Response)	Replicate 3 (Response)	Mean Response	Std. Deviation
0 (Vehicle)					
0.01					
0.1					
1					
10					
100					
1000					
EC50 (nM)					
Emax (%)					

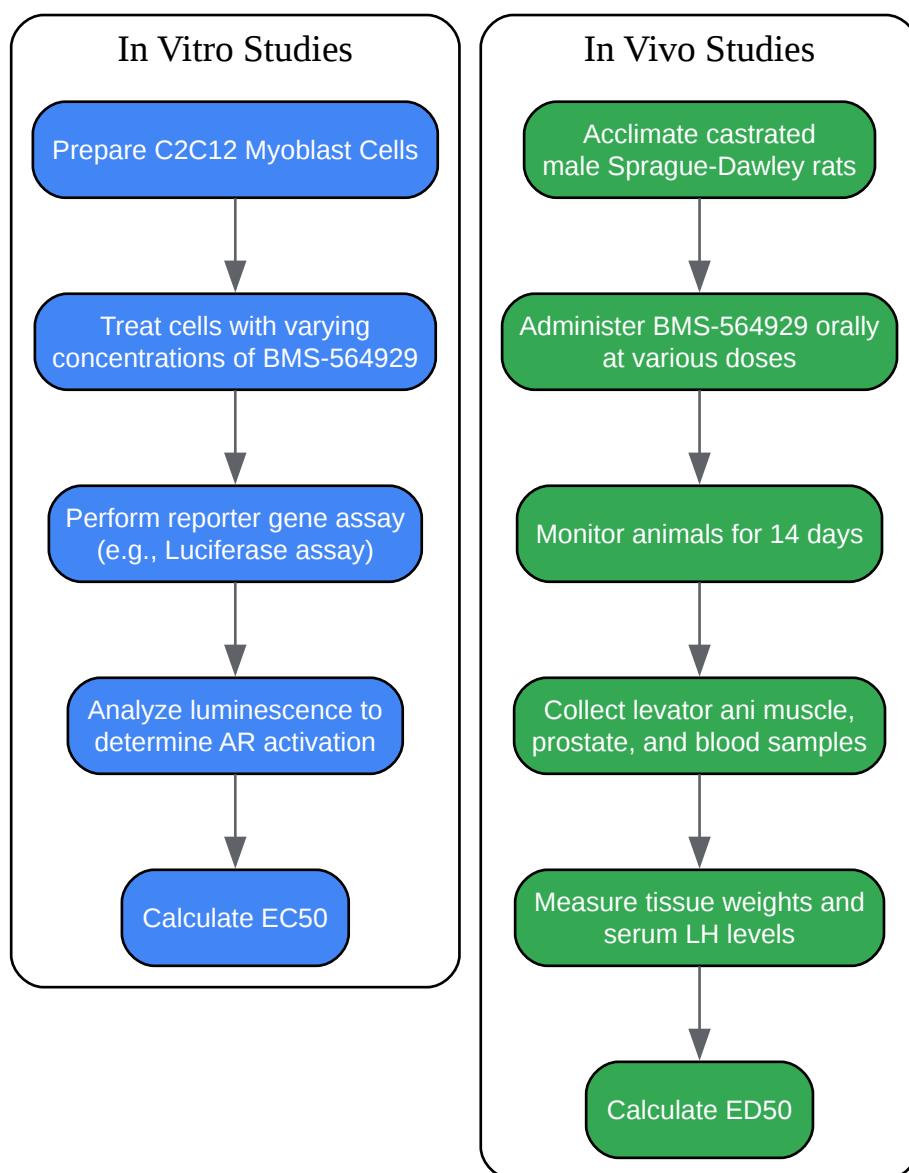
Response should be normalized to the maximum response of a reference agonist (e.g., Dihydrotestosterone - DHT).

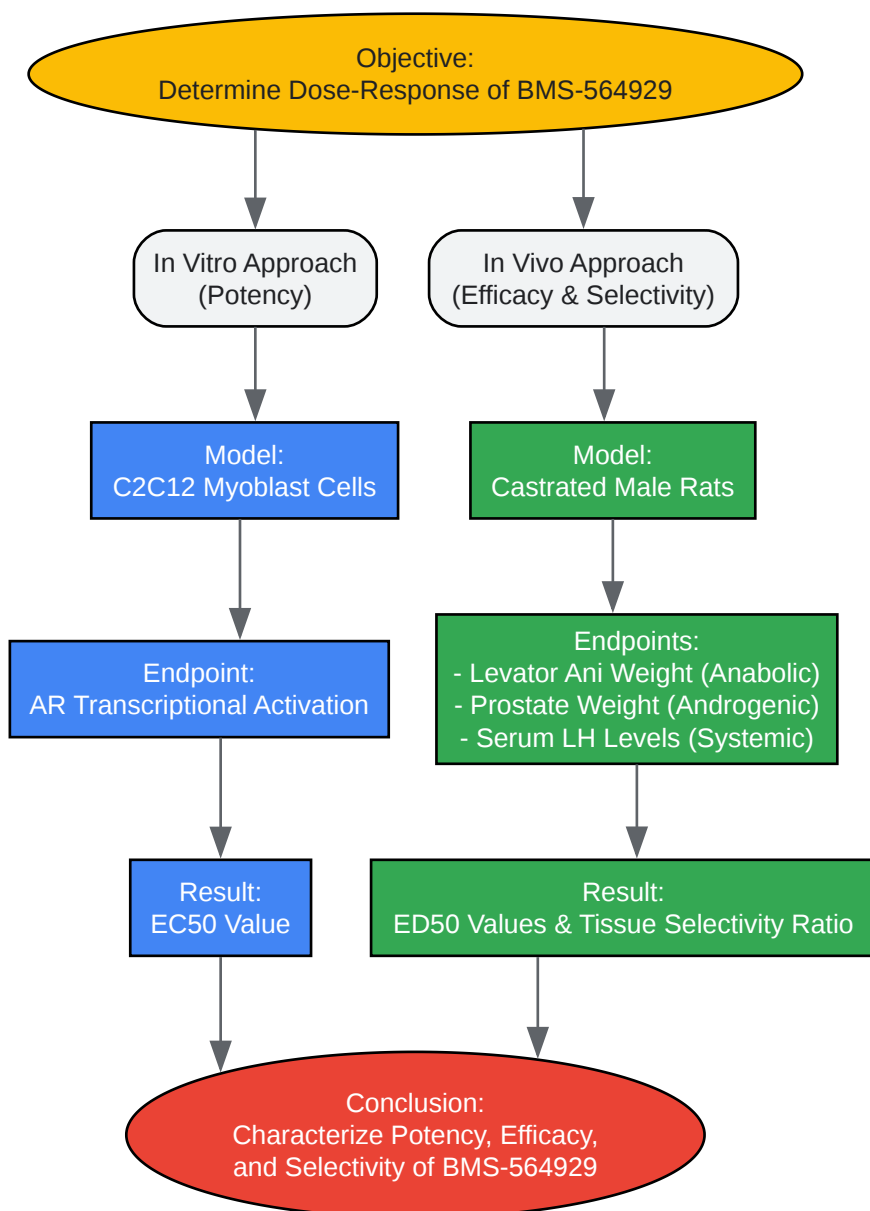
Table 2: In Vivo Dose-Response Data for BMS-564929 in Castrated Male Rats

Dose (mg/kg)	Levator Ani Muscle Weight (g)	Prostate Weight (g)	Luteinizing Hormone (LH) (ng/mL)
Vehicle Control			
0.001			
0.01			
0.1			
1			
10			
ED50 (mg/kg)			

Experimental Protocols

The following protocols provide a framework for determining the dose-response curve of **BMS-564929**.





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References

- 1. BMS-564,929 - Wikipedia [en.wikipedia.org]

- 2. Selective androgen receptor modulators in preclinical and clinical development - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ockham's Razor and Selective Androgen Receptor Modulators (SARMs): Are We Overlooking the Role of 5 α -Reductase? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Pharmacological and x-ray structural characterization of a novel selective androgen receptor modulator: potent hyperanabolic stimulation of skeletal muscle with hypostimulation of prostate in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. BMS-564929 | SARM | Probechem Biochemicals [probechem.com]
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